

What is 4-Hydroxy-2-methylbutanal

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Compound of Interest

Compound Name: 4-Hydroxy-2-methylbutanal

Cat. No.: B14715880

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An In-depth Technical Guide to **4-Hydroxy-2-methylbutanal** for Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **4-Hydroxy-2-methylbutanal**, a bifunctional organic compound of significant interest in various scientific and industrial domains. The document delineates its fundamental chemical and physical characteristics, prevalent synthesis methodologies, and its role as a metabolic intermediate. Furthermore, this guide explores its chemical reactivity, industrial applications, and established analytical techniques for its characterization and quantification. A thorough review of its toxicological profile and safety considerations is also presented to ensure safe handling and application. This guide is intended to serve as a critical resource for researchers, scientists, and professionals in drug development, offering both foundational knowledge and practical, field-proven insights.

Introduction

4-Hydroxy-2-methylbutanal, a molecule bearing both a hydroxyl and an aldehyde functional group, represents a versatile platform for chemical synthesis and a key intermediate in various biological pathways.^[1] Its unique structural attributes allow it to participate in a wide array of chemical transformations, making it a valuable building block in the synthesis of pharmaceuticals, agrochemicals, and flavoring agents.^[1] In the realm of biotechnology, its presence as a metabolic byproduct in microorganisms such as yeast has opened avenues for research into metabolic engineering and pathway optimization.^[1] This guide aims to

consolidate the current technical knowledge on **4-Hydroxy-2-methylbutanal**, providing a detailed examination of its properties, synthesis, biological roles, and applications.

Chemical and Physical Properties

4-Hydroxy-2-methylbutanal is a chiral molecule with the chemical formula C₅H₁₀O₂.^[2] The presence of both a nucleophilic hydroxyl group and an electrophilic aldehyde group on a flexible butane backbone dictates its chemical behavior and reactivity.

Property	Value	Source
IUPAC Name	4-hydroxy-2-methylbutanal	[2]
Molecular Formula	C ₅ H ₁₀ O ₂	[2]
Molecular Weight	102.13 g/mol	[1][2]
CAS Number	22073-05-8	[2]
Canonical SMILES	<chem>CC(CCO)C=O</chem>	[2]
InChI Key	PLBZJQQQFIOXRU-UHFFFAOYSA-N	[2]
Appearance	Colorless liquid (typical)	[3]
Solubility	Soluble in water	[3]

Synthesis and Manufacturing

The synthesis of **4-Hydroxy-2-methylbutanal** can be accomplished through several strategic routes, each with its own merits regarding yield, selectivity, and environmental impact. The choice of a particular synthetic pathway is often dictated by the availability of starting materials, desired purity, and scalability.

Chemical Synthesis Methodologies

- **Hydroformylation of Allylic Alcohols:** This is a prominent industrial method that involves the addition of carbon monoxide and hydrogen (syngas) to an allyl alcohol precursor in the presence of a catalyst.^[4] Rhodium and cobalt-based catalysts are commonly employed, with

ligand design playing a crucial role in controlling the regioselectivity of the aldehyde group addition.[1] The primary challenge in this method is to minimize the formation of the isomeric byproduct, 3-hydroxy-2-methylpropionaldehyde.[4]

- **Aldol Condensation:** A classic carbon-carbon bond-forming reaction, aldol condensation can be utilized to synthesize **4-Hydroxy-2-methylbutanal** from acetaldehyde and propionaldehyde under basic conditions.[1] The causality behind this choice lies in the inherent reactivity of enolates generated from these simple aldehydes, leading to the desired product. Careful control of reaction temperature and catalyst concentration is paramount to prevent self-condensation and other side reactions.
- **Hydroxylation of 2-Methylbutanal:** This approach involves the direct introduction of a hydroxyl group into the 2-methylbutanal backbone.[1] Oxidizing agents such as hydrogen peroxide or peracids are typically used. The expertise in this method lies in achieving selective hydroxylation at the desired position while avoiding over-oxidation of the aldehyde functionality.

Biological Synthesis

In certain microorganisms, particularly yeast, **4-Hydroxy-2-methylbutanal** is produced as a natural byproduct of fermentation processes involving the metabolism of sugars and amino acids.[1] This biological route is of growing interest for sustainable chemical production. Metabolic engineering strategies, guided by metabolic flux analysis, can be employed to enhance the yield of **4-Hydroxy-2-methylbutanal** by optimizing precursor availability and channeling metabolic intermediates towards its production.[1]

Detailed Experimental Protocol: Aldol Condensation

This protocol provides a representative laboratory-scale synthesis of **4-Hydroxy-2-methylbutanal**.

Objective: To synthesize **4-Hydroxy-2-methylbutanal** via a base-catalyzed aldol condensation of acetaldehyde and propionaldehyde.

Materials:

- Acetaldehyde

- Propionaldehyde
- Sodium hydroxide (NaOH), 1 M solution
- Diethyl ether
- Anhydrous magnesium sulfate (MgSO_4)
- Round-bottom flask with a magnetic stirrer
- Dropping funnel
- Ice bath
- Separatory funnel
- Rotary evaporator

Procedure:

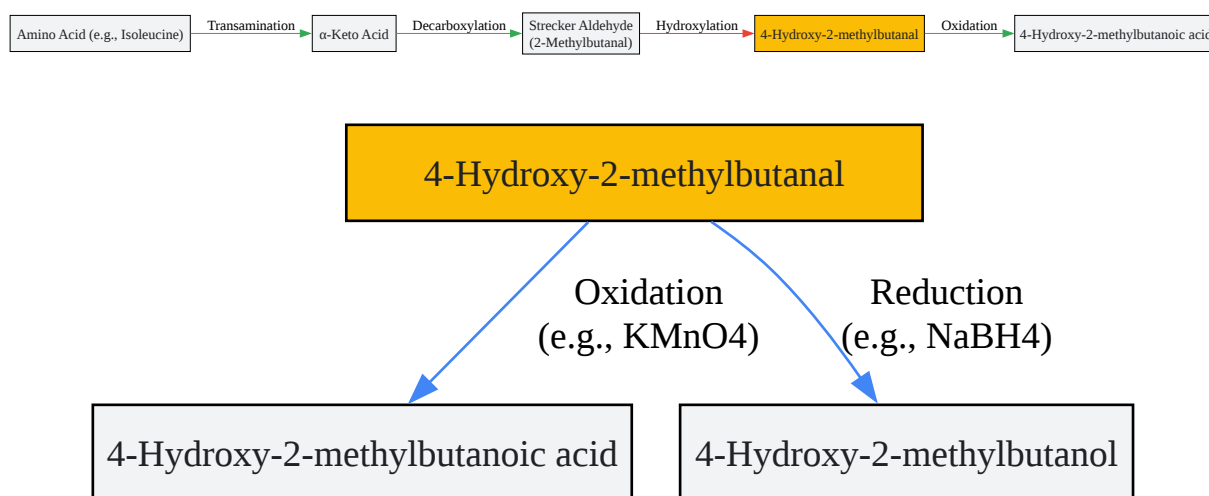
- **Reaction Setup:** In a 250 mL round-bottom flask equipped with a magnetic stirrer and a dropping funnel, place 50 mL of a 1 M NaOH solution. Cool the flask in an ice bath to 0-5 °C. The low temperature is critical to control the exothermic reaction and minimize side product formation.
- **Aldehyde Addition:** Prepare a mixture of 0.1 mol of acetaldehyde and 0.1 mol of propionaldehyde. Add this mixture dropwise to the cooled NaOH solution over 30 minutes with vigorous stirring. The slow addition rate ensures that the concentration of the aldehydes remains low, favoring the desired cross-aldol reaction.
- **Reaction:** After the addition is complete, continue stirring the reaction mixture in the ice bath for an additional 2 hours.
- **Workup:** Transfer the reaction mixture to a separatory funnel. Extract the product with diethyl ether (3 x 50 mL). The ether layer will contain the desired product and unreacted aldehydes.
- **Drying:** Combine the organic extracts and dry over anhydrous MgSO_4 . This step removes any residual water, which is crucial for the subsequent purification.

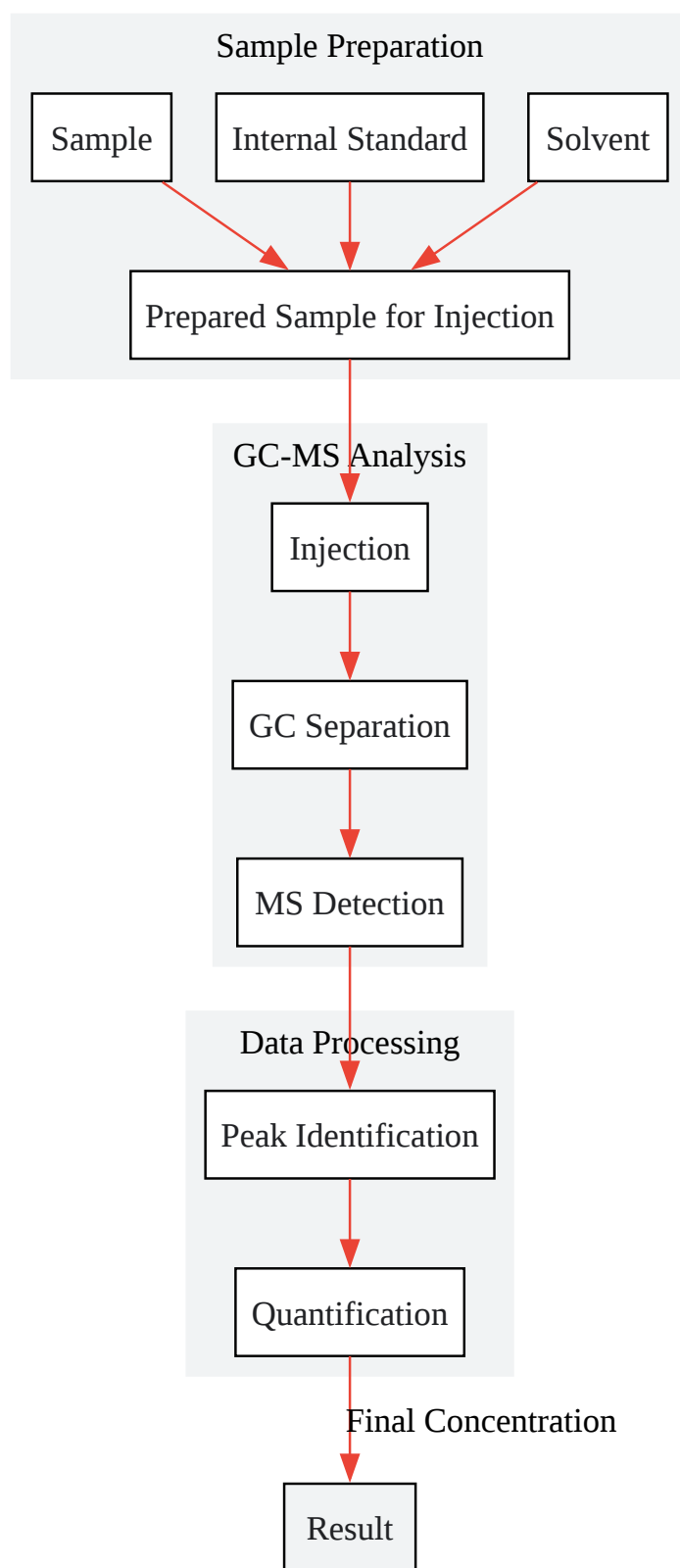
- Purification: Filter off the MgSO_4 and concentrate the filtrate using a rotary evaporator. The crude product can be further purified by fractional distillation under reduced pressure.

Self-Validation: The identity and purity of the synthesized **4-Hydroxy-2-methylbutanal** should be confirmed using analytical techniques such as Gas Chromatography-Mass Spectrometry (GC-MS) and Nuclear Magnetic Resonance (NMR) spectroscopy.

Biological Significance and Metabolic Pathways

4-Hydroxy-2-methylbutanal is a recognized metabolic intermediate in various organisms, especially in the context of amino acid and carbohydrate metabolism in yeast.^[1] Its formation can be linked to the Ehrlich pathway, where amino acids are catabolized to produce fusel alcohols and their corresponding aldehydes.





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Sources

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